

# Technical Sourcing & Validation Guide: 5-(3-Cyanophenoxy)pentanoic Acid

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## Compound of Interest

Compound Name:	5-(3-Cyanophenoxy)pentanoic acid
CAS No.:	1038972-84-7
Cat. No.:	B1517209

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## Executive Summary: The Sourcing Challenge

**5-(3-Cyanophenoxy)pentanoic acid** is a specialized building block, often utilized in the synthesis of capsid-binding antivirals (e.g., pleconaril analogs) and metabolic probes. Unlike common reagents, this compound is frequently listed in virtual libraries rather than physical stock.

Researchers seeking this compound face a "Ghost Inventory" risk: aggregators may list it, but lead times often revert to 4–6 weeks for on-demand synthesis. This guide provides a dual-strategy approach:

- **Direct Sourcing:** Validated channels for custom synthesis.
- **In-House Production:** A robust, 2-step synthetic protocol for laboratories requiring immediate access.

## Chemical Profile & Specifications

Property	Specification
Chemical Name	5-(3-Cyanophenoxy)pentanoic acid
CAS Number	1038972-84-7
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO <sub>3</sub>
Molecular Weight	219.24 g/mol
SMILES	<chem>N#Cc1cccc(OCCCCC(=O)O)c1</chem>
Solubility	DMSO (>50 mM), Methanol; Low solubility in water (requires pH adjustment)
pKa (Calc)	~4.7 (Carboxylic acid)

## Strategic Sourcing Landscape

Do not rely on general catalog searches. Use this decision matrix to select the correct procurement channel.

### A. The "Virtual" Aggregators (High Risk of Delay)

Vendors like MolPort, Molecule, and eMolecules often list this CAS. However, they act as intermediaries.

- Pros: Easy ordering interface.
- Cons: The compound is likely synthesized on demand. Real lead time is often 4–8 weeks, despite "2-week" estimates.
- Recommendation: Use only if you have >6 weeks lead time.

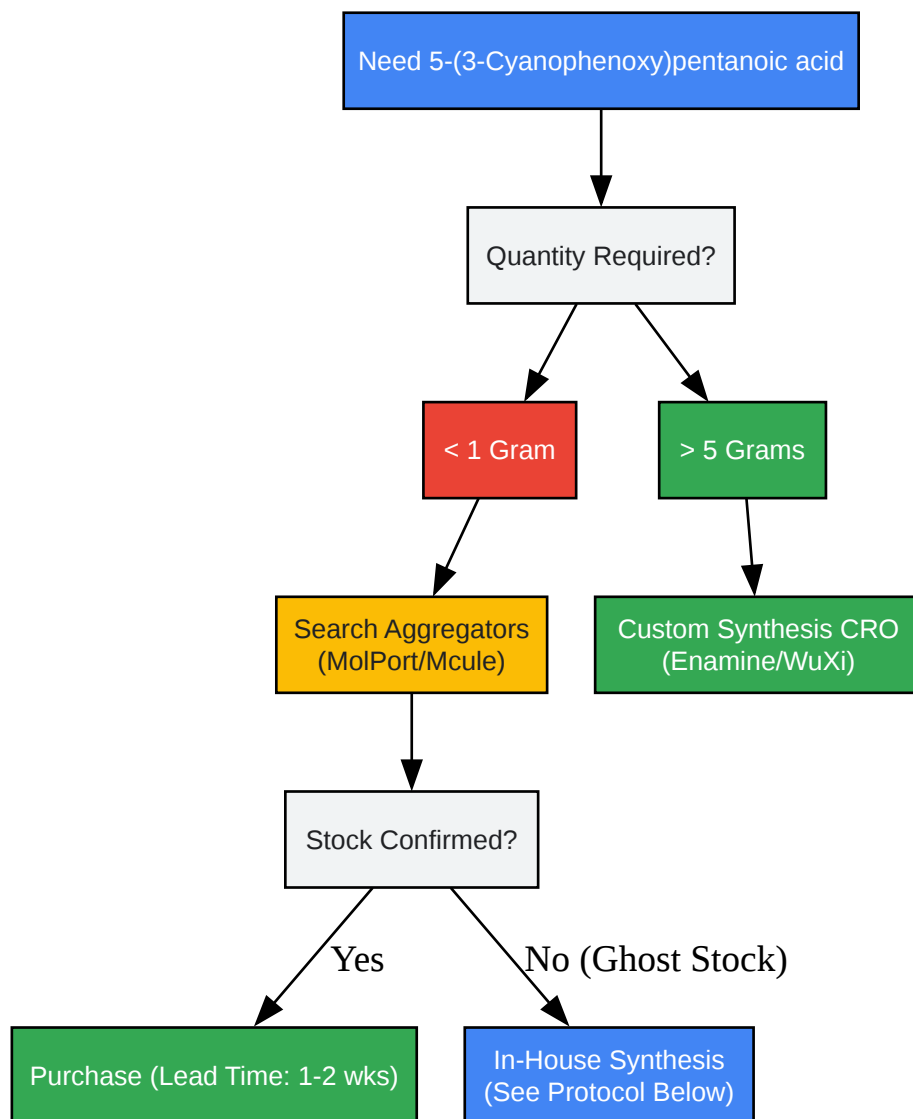
### B. Custom Synthesis (Recommended for >5g)

For quantities >5g, contract a CRO. The synthesis is trivial (1-step alkylation + hydrolysis), making it a low-cost custom project.

- Target Suppliers: Enamine, WuXi AppTec, ChemPartner, Syngene.

- Specification to Request: "Synthesis via alkylation of 3-cyanophenol with ethyl 5-bromovalerate."

## Sourcing Decision Tree (DOT Visualization)



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Figure 1: Decision matrix for sourcing based on quantity and timeline urgency.

## In-House Synthesis Protocol (The "Self-Validating" Route)

If commercial lead times are unacceptable, this compound can be synthesized in 3 days using commodity chemicals.

## Reaction Scheme

- Alkylation: 3-Cyanophenol + Ethyl 5-bromovalerate

Ester Intermediate.

- Hydrolysis: Ester Intermediate + LiOH

Final Acid.

## Step-by-Step Methodology

Reagents:

- 3-Cyanophenol (CAS 873-62-1)[1]
- Ethyl 5-bromovalerate (CAS 14660-52-7)
- Potassium Carbonate ( )
- Dimethylformamide (DMF)
- Lithium Hydroxide (LiOH)

Protocol:

- Alkylation:
  - Dissolve 3-cyanophenol (1.0 eq) in dry DMF (0.5 M concentration).
  - Add (2.0 eq) and stir for 15 mins at room temperature.
  - Add Ethyl 5-bromovalerate (1.1 eq) dropwise.

- Heat to 60°C for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Dilute with water, extract with EtOAc, wash with brine. Dry over .
- Hydrolysis:
  - Dissolve the crude ester in THF:Water (3:1).
  - Add LiOH (3.0 eq). Stir at Room Temperature for 2 hours.
  - Workup: Acidify to pH 2 with 1N HCl. The product often precipitates as a white solid. If not, extract with DCM.
  - Purification: Recrystallize from Hexane/EtOAc or use Column Chromatography (0-5% MeOH in DCM).

## Quality Control & Validation

Upon receipt (from supplier or synthesis), verify identity using these specific markers.

### A. <sup>1</sup>H-NMR Validation (DMSO-d<sub>6</sub>, 400 MHz)

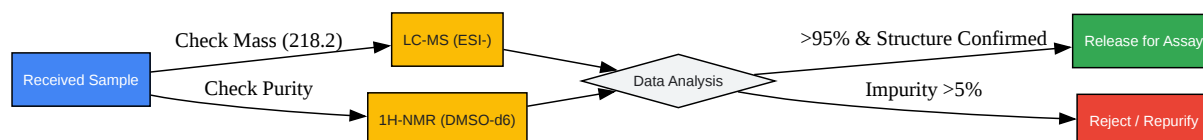
Look for these diagnostic signals to confirm the structure and exclude impurities (like unreacted phenol).

Position	Chemical Shift ( )	Multiplicity	Integration	Assignment
Aromatic	7.45 - 7.50	Multiplet	1H	Ar-H (C5)
Aromatic	7.35 - 7.40	Multiplet	3H	Ar-H (C2, C4, C6)
Linker	4.05	Triplet ( )	2H	(Ether linkage)
Linker	2.25	Triplet ( )	2H	(Alpha to carbonyl)
Aliphatic	1.60 - 1.80	Multiplet	4H	Central chain

## B. LC-MS Validation

- Ionization Mode: ESI Negative (Carboxylic acids ionize best in negative mode).
- Expected Mass:  
m/z.
- Purity Criteria: >95% by UV (254 nm).

## QC Workflow Diagram (DOT Visualization)



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Figure 2: Quality Control workflow for validating incoming batches.

## Handling and Stability

- Storage: Store at -20°C in a desiccator. The ether linkage is stable, but the carboxylic acid can form salts if stored in basic environments.
- Solubility: Prepare stock solutions in DMSO (up to 100 mM). Avoid storing in aqueous buffers for >24 hours to prevent potential microbial degradation, though chemical hydrolysis is slow.

## References

- PubChem.**5-(3-Cyanophenoxy)pentanoic acid** - Compound Summary.[2] National Library of Medicine. Available at: [\[Link\]](#)
- ChemSRC.CAS 1038972-84-7 Entry and Physical Properties. Available at: [\[Link\]](#)
- Org. Synth.General Procedure for Williamson Ether Synthesis of Phenols. Organic Syntheses, Coll. Vol. 10, p. 396. Available at: [\[Link\]](#)
- MolPort.Compound Search Interface for CAS 1038972-84-7.

### Need Custom Synthesis?

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## Sources

- 1. :: ADVANCED SYNTHESIS :: [\[advancedsynthesis.com\]](http://advancedsynthesis.com)
- 2. PubChemLite - QASZYBYQWJDDRF-UHFFFAOYSA-N - Explore [\[pubchemlite.lcsb.uni.lu\]](http://pubchemlite.lcsb.uni.lu)
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